

4-Epitetracycline-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **4-Epitetracycline-d6**

Cat. No.: **B12373813**

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This technical guide provides a comprehensive overview of the chemical properties and analytical applications of **4-Epitetracycline-d6**, a deuterated internal standard crucial for the accurate quantification of tetracycline and its epimers in various matrices. This document is intended for researchers, scientists, and drug development professionals working in analytical chemistry, pharmacology, and food safety.

Core Chemical Properties

4-Epitetracycline-d6 is a stable isotope-labeled form of 4-epitetracycline, which is a degradation product and epimer of the antibiotic tetracycline. Due to its structural similarity and distinct mass, it is an ideal internal standard for mass spectrometry-based analytical methods, correcting for variations in sample preparation and instrument response.

| Property | Value | Source |
|----------------------|---|---|
| Molecular Formula | C ₂₂ H ₁₈ D ₆ N ₂ O ₈ | [1] [2] [3] [4] |
| Molecular Weight | 450.47 g/mol | [1] [2] [3] [4] |
| Monoisotopic Mass | 450.19092620 Da | [5] |
| CAS Number | 2373374-43-5 | [2] [6] |
| Unlabeled CAS Number | 79-85-6 | [1] [6] |
| IUPAC Name | (4R,4aS,5aS,6S,12aR)-4-[bis(trideuteriomethyl)amino]-1,6,10,11,12a-pentahydroxy-6-methyl-3,12-dioxo-4,4a,5,5a-tetrahydrotetracene-2-carboxamide | [5] |
| Synonyms | 4-epi-Tetracycline-d6, Tetracycline EP Impurity A-d6 | [5] [7] |
| Appearance | Dark Yellow Solid | [3] |
| Purity | Typically ~50% (may contain unidentified salts) | [1] [2] [6] |
| Storage Conditions | -20°C | [6] |
| Solubility | Soluble in methanol | |
| Application | Labeled metabolite of Tetracycline, used as an internal standard in analytical methods. | [2] [3] |

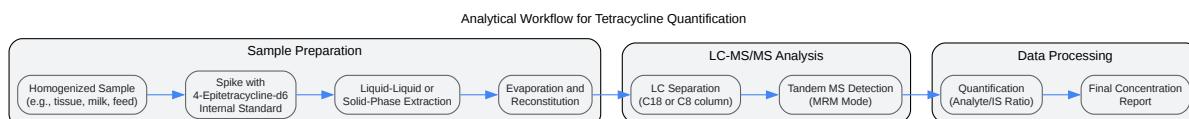
Analytical Application: Quantification of Tetracyclines

4-Epitetracycline-d6 is primarily employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the sensitive and accurate quantification

of tetracycline, its epimers, and other related tetracycline antibiotics in complex matrices such as animal tissues, milk, and feed. The use of a stable isotope-labeled internal standard is critical for mitigating matrix effects and ensuring the reliability of analytical results.

Typical Analytical Workflow

The following diagram illustrates a standard workflow for the analysis of tetracyclines using **4-Epitetracycline-d6** as an internal standard.



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References

- 1. Analysis of Tetracyclines in Medicated Feed for Food Animal Production by HPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. LC-MS/MS Method Development and Validation to Determine Three Tetracyclines and Their Epimers in Shrimp Samples – Oriental Journal of Chemistry [orientjchem.org]
- 3. sciex.com [sciex.com]
- 4. sciex.com [sciex.com]
- 5. A Confirmatory Method Based on HPLC-MS/MS for the Detection and Quantification of Residue of Tetracyclines in Nonmedicated Feed - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fda.gov [fda.gov]

- 7. Accurate determination of four tetracycline residues in chicken meat by isotope dilution-liquid chromatography/tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Epitetracycline-d6: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12373813#4-epitetracycline-d6-chemical-properties>]

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